

A Technical Guide to the Physicochemical Properties of Vancomycin Hydrochloride

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Compound of Interest

Compound Name: Vancomycin

Cat. No.: B549263

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Introduction

Vancomycin hydrochloride is a potent glycopeptide antibiotic derived from the bacterium *Streptomyces orientalis* (now known as *Amycolatopsis orientalis*).^{[1][2][3]} It is a critical therapeutic agent for treating severe infections caused by Gram-positive bacteria, particularly methicillin-resistant *Staphylococcus aureus* (MRSA).^{[1][4]} A thorough understanding of its physicochemical properties is paramount for researchers, scientists, and drug development professionals involved in its formulation, stability testing, and clinical application. This guide provides an in-depth overview of these properties, supported by experimental methodologies and visual diagrams to elucidate key processes.

Core Physicochemical Characteristics

Vancomycin hydrochloride is a complex tricyclic glycosylated peptide.^[5] It is typically presented as a free-flowing, white, off-white, or tan to brown crystalline powder.^{[1][2][4][6]} The compound is known to be hygroscopic and relatively stable in its dry state.^{[1][6]}

Property	Value	References
Molecular Formula	C ₆₆ H ₇₆ Cl ₃ N ₉ O ₂₄	[1][6][7]
Molecular Weight	1485.72 g/mol	[1][2][7][8]
CAS Number	1404-93-9	[1][2][6]
Appearance	White, off-white, or tan to brown powder	[1][2][4][9]
Melting Point	>190°C (with decomposition)	[1][4][6][7]
pH (5% solution)	2.5 - 4.5	[1]
UV Max Absorption (Water)	282 nm	[9]

Solubility Profile

The solubility of **vancomycin** hydrochloride is a critical factor in its formulation for intravenous administration. Its hydrochloride salt form enhances its aqueous solubility.[10]

Solvent	Solubility	References
Water	Very soluble (>100 mg/mL)	[1][9][11][12]
Methanol	Slightly to moderately soluble	[1][7][13]
Ethanol (dilute)	Moderately soluble	[2][11]
Dimethylsulfoxide (DMSO)	Slightly soluble	[1][7]
Higher Alcohols	Insoluble	[2][9][11]
Acetone	Insoluble	[2][9][11][13]
Ether	Insoluble	[2][9][11]

According to the Biopharmaceutics Classification System (BCS) guidelines, **vancomycin** hydrochloride is classified as a highly soluble substance, as its highest dose strength is soluble in 250 mL or less of aqueous media over a pH range of 1.0 to 7.5.[11]

Dissociation Constants (pKa)

Vancomycin has multiple ionizable functional groups, including a primary amine, a secondary amine, a carboxyl group, and several phenolic hydroxyl groups, which contribute to its pH-dependent charge and interactions.^{[14][15]} The reported pKa values are crucial for predicting its behavior in different physiological environments and for developing analytical methods.

pKa Value	Corresponding Functional Group	References
2.18 - 2.99	Carboxylic Acid	^{[11][14][16]}
7.75	Primary Amine (vancosamine sugar)	^{[11][14]}
8.89	Secondary Amine (N-methyleucine)	^{[11][14]}
9.59 - 9.89	Phenolic Hydroxyl Group	^{[11][16]}
10.4	Phenolic Hydroxyl Group	^[11]
12.0	Phenolic Hydroxyl Group	^[11]

Stability Profile

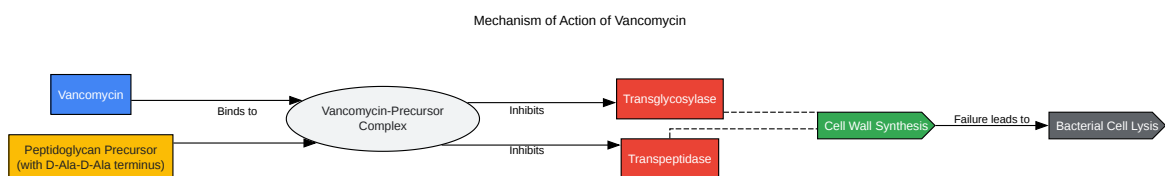
The stability of **vancomycin** hydrochloride is dependent on temperature, pH, concentration, and the presence of light.^[17] The molecule is susceptible to degradation, primarily through hydrolysis and deamidation, under acidic and alkaline conditions.^{[15][18][19]}

- Solid State: The dry powder is relatively stable and should be stored at controlled room temperature or under refrigeration (2-8°C).^{[1][4][7]}
- Solution Stability:
 - Reconstituted solutions in sterile water are stable for extended periods when refrigerated.^[9] For example, solutions at 5 mg/mL in 5% dextrose or 0.9% sodium chloride are stable for at least 58 days at 4°C.^[20]

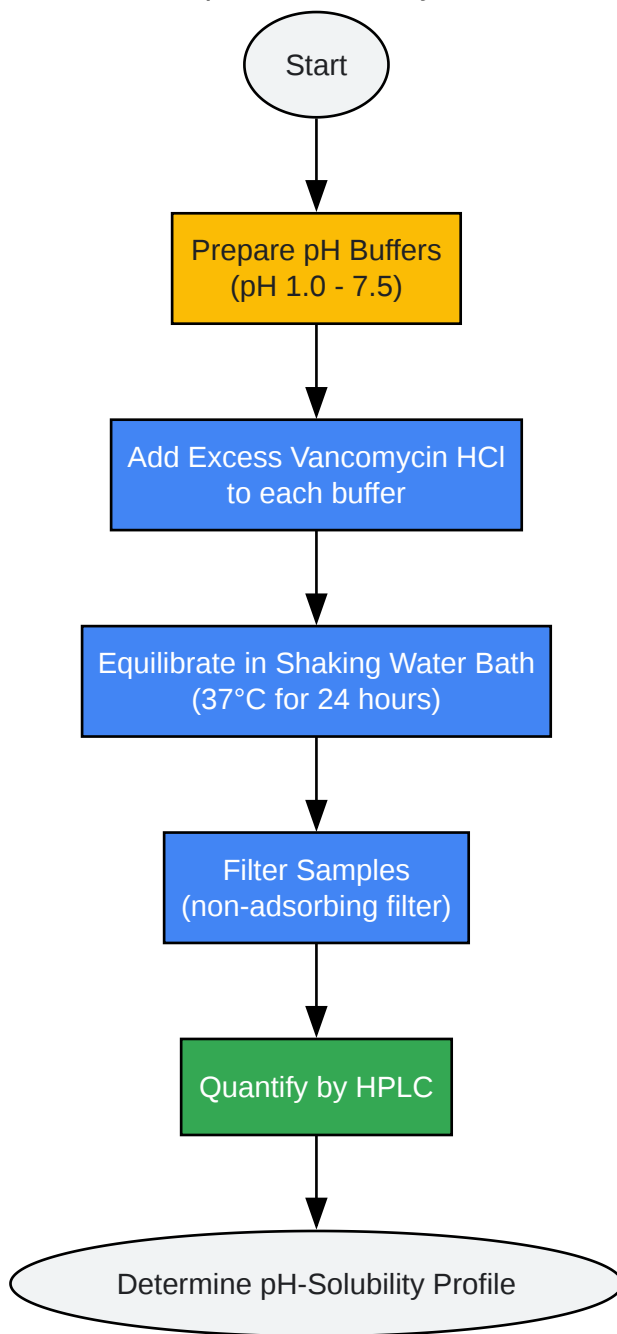
- At room temperature (22-25°C), stability is more limited, often cited as 24 to 48 hours depending on the diluent and container.[9][21]
- Forced degradation studies show that **vancomycin** degrades completely within hours when exposed to highly acidic or basic conditions.[18] The degradation is more pronounced in alkaline media.[18]

Mechanism of Action

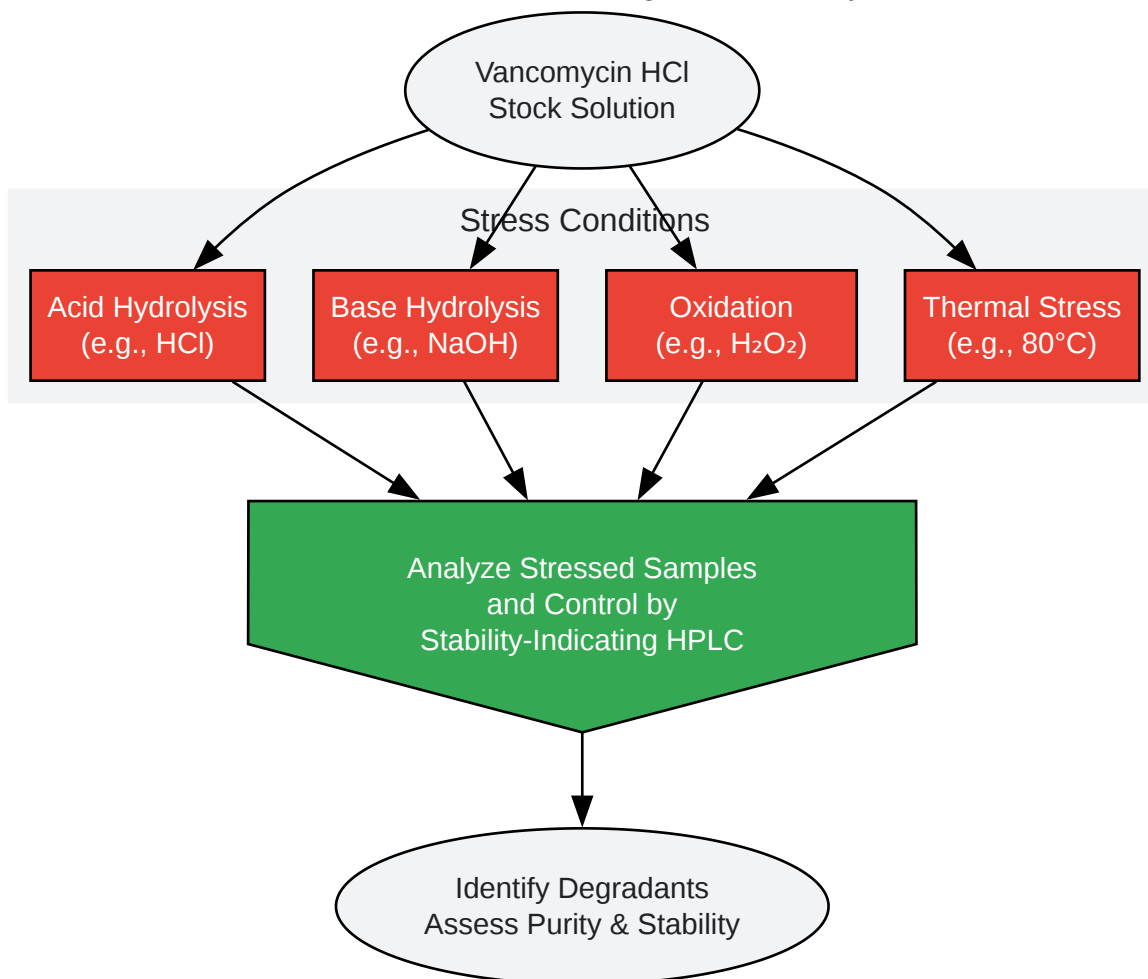
Vancomycin exerts its bactericidal effect by inhibiting the biosynthesis of the bacterial cell wall.[1][6][22] This action occurs at a different site than that of beta-lactam antibiotics.[9] The primary mechanism involves the specific binding of the **vancomycin** molecule to the D-alanyl-D-alanine (D-Ala-D-Ala) termini of the peptidoglycan precursor units.[1][6] This binding sterically hinders the subsequent transglycosylation and transpeptidation reactions, which are essential for elongating and cross-linking the peptidoglycan polymer.[23] The failure to build a stable cell wall leads to cell lysis and bacterial death.[5]



Workflow for Aqueous Solubility Determination



Workflow for Forced Degradation Study



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